

# Application Note: Recrystallization Solvent Systems for 4-Methoxypiperidine-4-carboxylic acid HCl

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## Compound of Interest

Compound Name:	4-Methoxypiperidine-4-carboxylic acid
CAS No.:	1082040-29-6
Cat. No.:	B1649913

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## Executive Summary & Chemical Profile

**4-Methoxypiperidine-4-carboxylic acid** HCl is a critical intermediate, often utilized in the synthesis of potent opioid analgesics (e.g., Remifentanil analogs) and novel GPCR ligands. Structurally, it features a piperidine ring with a gem-disubstituted carbon at position 4 (containing both a methoxy group and a carboxylic acid).

**Purification Challenge:** The gem-disubstitution creates steric bulk, often leading to "oiling out" rather than distinct crystallization. Furthermore, as a hydrochloride salt of an amino acid, the compound exhibits high solubility in water and lower alcohols, but near-insolubility in non-polar organics, making single-solvent recrystallization difficult.

**Selected Solvent Strategy:** This guide recommends Binary Solvent Systems (Solvent/Anti-solvent) as the primary method to control supersaturation and prevent oiling.

Property	Description
Molecular Formula	C7H14ClNO3
Molecular Weight	195.64 g/mol
Polarity Profile	High (Ionic/Polar)
Primary Solubility	Water, Methanol, Ethanol
Insolubility	Acetone, Diethyl Ether, Hexanes, Acetonitrile

## Solvent System Selection Logic

The selection of solvents is governed by the "Like Dissolves Like" principle, modified for ionic salts.

### The "Dissolver" (Good Solvent)[1]

- Methanol (MeOH): The preferred choice. It offers high solubility for the HCl salt at boiling point ( ) and is volatile enough to be easily removed.
- Water: Effective, but high boiling point makes drying difficult. Use only if MeOH fails or for large-scale operations where safety precludes hot alcohols.

### The "Precipitator" (Anti-Solvent)

- Acetone: The "Gold Standard" for amine-HCl salts. It is miscible with MeOH/Water but drastically reduces the dielectric constant of the mixture, forcing the salt out of solution.
- Diethyl Ether (Et<sub>2</sub>O): Excellent for maximizing yield but requires careful handling due to volatility and peroxide risks. Best for small-scale, high-purity needs.
- Acetonitrile (ACN): Useful if the compound tends to hold onto water (hygroscopic). ACN acts as a drying agent during crystallization.

## Experimental Protocols

## Protocol A: The Methanol/Acetone System (Recommended)

Best for: General purification, removal of colored impurities, and preventing oiling.

Reagents:

- Crude **4-Methoxypiperidine-4-carboxylic acid HCl**[1][2][3]
- Methanol (HPLC Grade)
- Acetone (Cold,  
)
- Activated Carbon (Optional)[4][5]

Step-by-Step Methodology:

- **Dissolution:** Place 1.0 g of crude solid in a 25 mL Erlenmeyer flask. Add Methanol dropwise while heating to reflux (approx.  
) until the solid just dissolves. Target concentration: ~100-150 mg/mL.
- **Clarification (Critical):** If the solution is colored or contains particulates, add 10 mg activated carbon, stir for 2 mins, and filter hot through a pre-warmed glass frit or Celite pad.
- **Nucleation:** Remove from heat. While the solution is still warm, add Acetone dropwise until a faint, persistent cloudiness (turbidity) appears.
- **Re-solubilization:** Add 2-3 drops of hot Methanol to clear the cloudiness.
- **Crystallization:** Cover the flask and allow it to cool to room temperature undisturbed. Note: If oil droplets form, scratch the glass with a spatula to induce crystallization.
- **Maximizing Yield:** Once at room temperature, place the flask in an ice bath (  
) for 30 minutes.

- Isolation: Filter the white crystals via vacuum filtration. Wash with cold Acetone (2 x 5 mL).
- Drying: Dry in a vacuum oven at  
  
for 4 hours.

## Protocol B: The Water/Isopropanol System (Scalable)

Best for: Larger batches (>10g) or if the compound is too soluble in Methanol.

Methodology:

- Dissolve crude solid in minimum boiling water (  
  
).
- Allow to cool slightly to  
  
.
- Slowly add Isopropanol (IPA) until the solution becomes slightly turbid.
- Allow to cool slowly to room temperature. The IPA reduces the solubility of the salt in water, forcing crystallization.
- Filter and wash with 100% IPA.

## Troubleshooting & Optimization

Issue: "Oiling Out" (Liquid-Liquid Phase Separation)

- Cause: The temperature dropped too fast, or the anti-solvent was added too quickly.
- Fix: Re-heat the mixture until clear. Add a "seed crystal" of pure product if available. Cool much slower (wrap flask in a towel).

Issue: Low Yield

- Cause: Too much "Good Solvent" (MeOH/Water) was used.

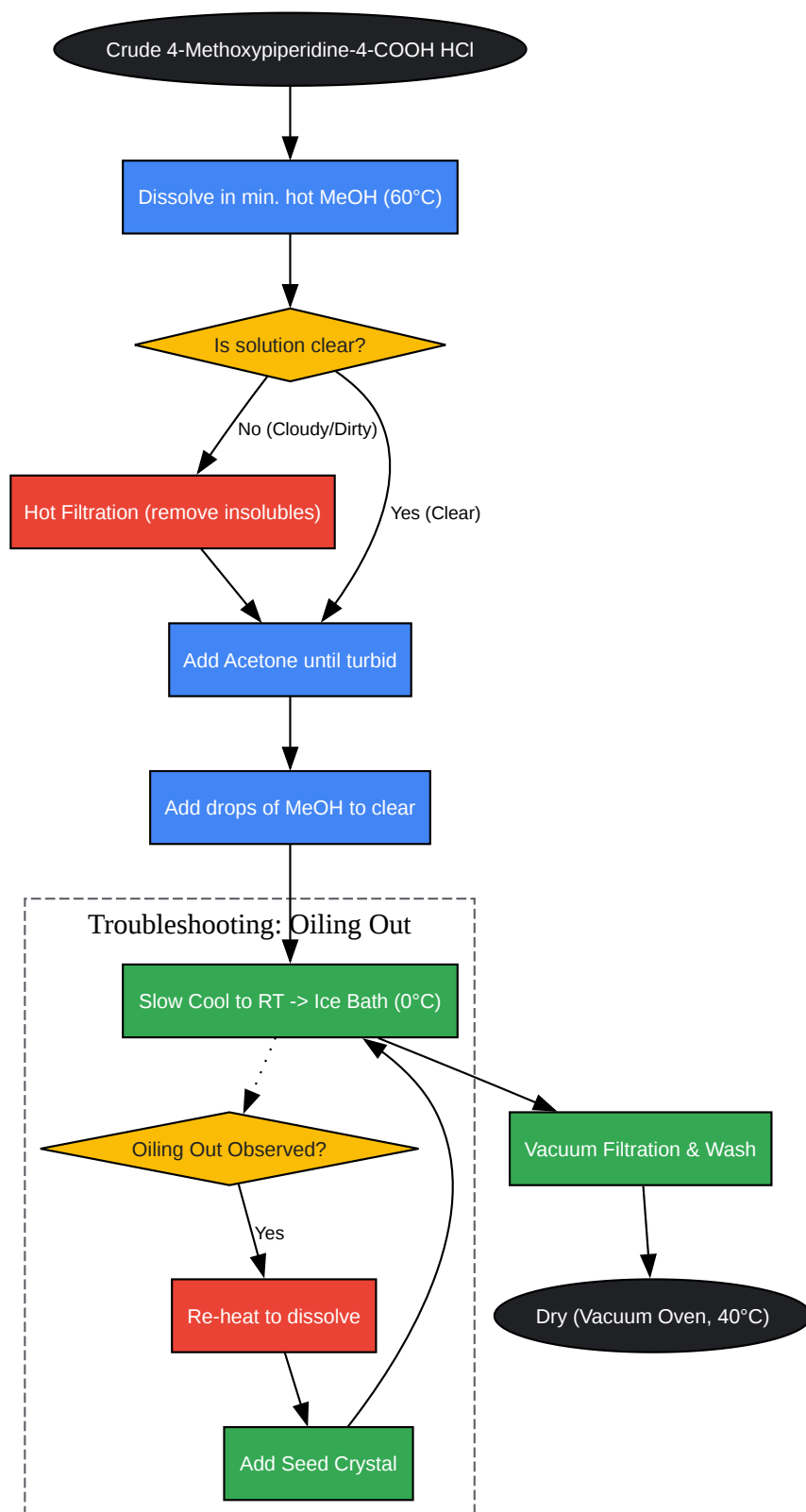
- Fix: Evaporate the mother liquor to half volume and repeat the cooling/anti-solvent step to harvest a "second crop."

## Summary of Solvent Ratios

System	Solvent A (Dissolver)	Solvent B (Anti-Solvent)	Typical Ratio (v/v)
Standard	Methanol	Acetone	1 : 3 to 1 : 5
High Purity	Methanol	Diethyl Ether	1 : 2
Scale-Up	Water	Isopropanol	1 : 10

## Process Visualization

The following diagram illustrates the decision matrix and workflow for Protocol A (Methanol/Acetone).



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Caption: Workflow for the Methanol/Acetone recrystallization system, including a loop for correcting "oiling out" phenomena.

## References

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## Sources

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